

2-Amino-1,6-dimethylimidazo[4,5-b]pyridine CAS number

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-Amino-1,6-dimethylimidazo[4,5-b]pyridine

Cat. No.: B043360

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An In-Depth Technical Guide to **2-Amino-1,6-dimethylimidazo[4,5-b]pyridine** (1,6-DMIP)

Introduction


2-Amino-1,6-dimethylimidazo[4,5-b]pyridine, commonly referred to as 1,6-DMIP, is a heterocyclic amine (HCA) identified by the CAS number 132898-04-5.[1][2][3] It belongs to the imidazopyridine class of compounds, which are structurally analogous to naturally occurring purines, making them a significant scaffold in medicinal chemistry and toxicology.[4] 1,6-DMIP is of particular interest to researchers as a mutagenic compound.[5] Its structure and biological activity are often compared to the well-known and extensively studied dietary carcinogen 2-amino-1-methyl-6-phenylimidazo[4,5-b]pyridine (PhIP), which is found in cooked meats and fish.[6][7]

This guide serves as a technical resource for researchers, scientists, and drug development professionals. It provides a comprehensive overview of 1,6-DMIP, consolidating its physicochemical properties, synthetic routes, putative biological mechanisms, and essential safety protocols to enable its informed use in a research setting. The narrative emphasizes the causal relationships behind experimental methodologies and draws upon data from closely related analogues to provide a holistic understanding where direct data is limited.

Physicochemical Properties

The fundamental chemical and physical properties of 1,6-DMIP are summarized below. This data is critical for its handling, dissolution in appropriate solvents for experimental use, and for analytical characterization.

Property	Value	Reference
CAS Number	132898-04-5	[1][2]
Molecular Formula	C ₈ H ₁₀ N ₄	[1]
Molecular Weight	162.19 g/mol	[1]
Appearance	Solid (form not specified)	[1]
Melting Point	265-270°C (decomposes)	[1][2]
Boiling Point	366.4°C at 760 mmHg (Predicted)	[1]
Density	1.35 g/cm ³ (Predicted)	[1]
Synonyms	DMIP, 1,6-Dimethyl-1H-imidazo[4,5-b]pyridin-2-amine	[1]
Storage Temperature	Refrigerator	[1]

Chemical Structure: Chemical structure of 2-Amino-1,6-dimethylimidazo[4,5-b]pyridine

Synthesis and Characterization

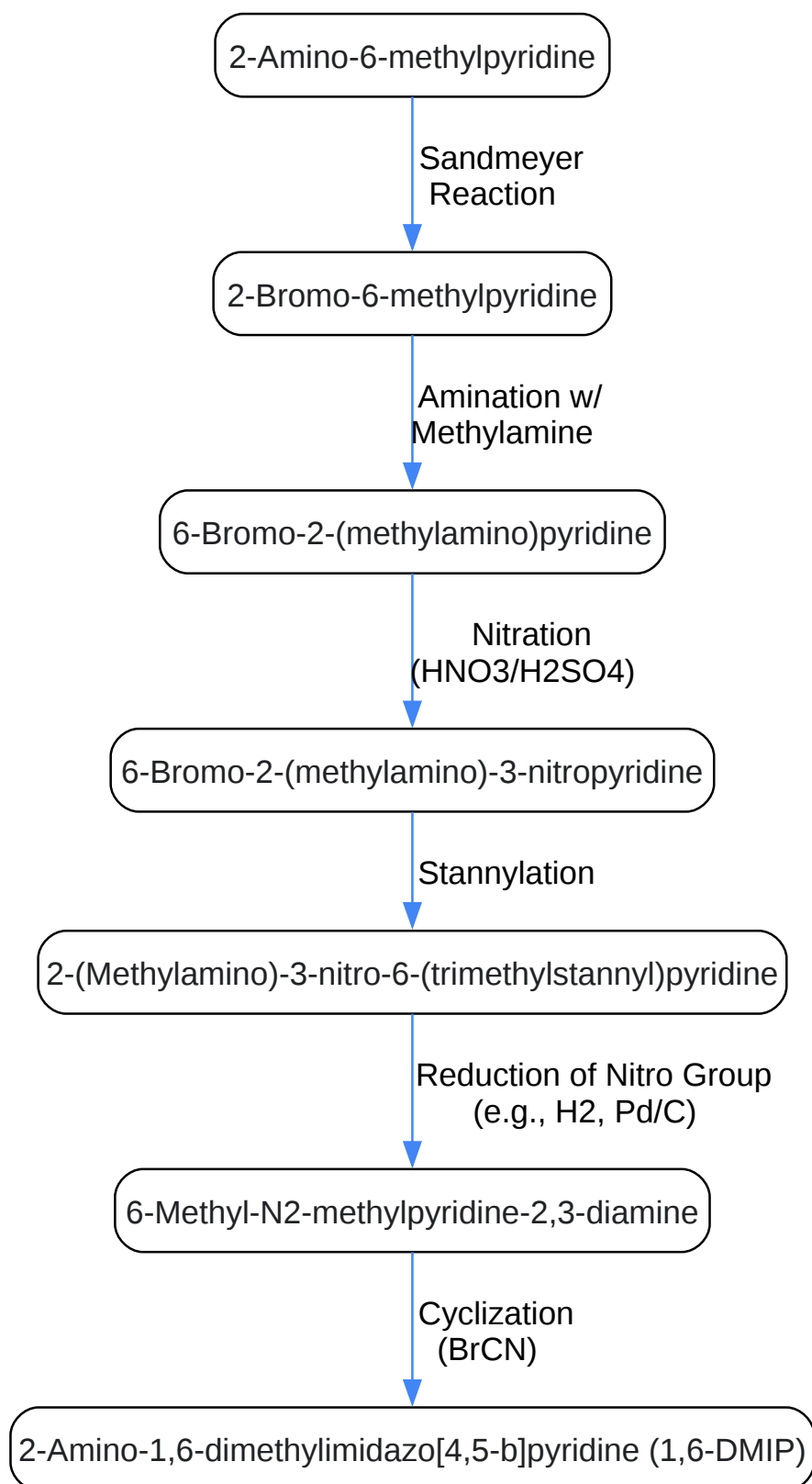
Synthetic Pathways

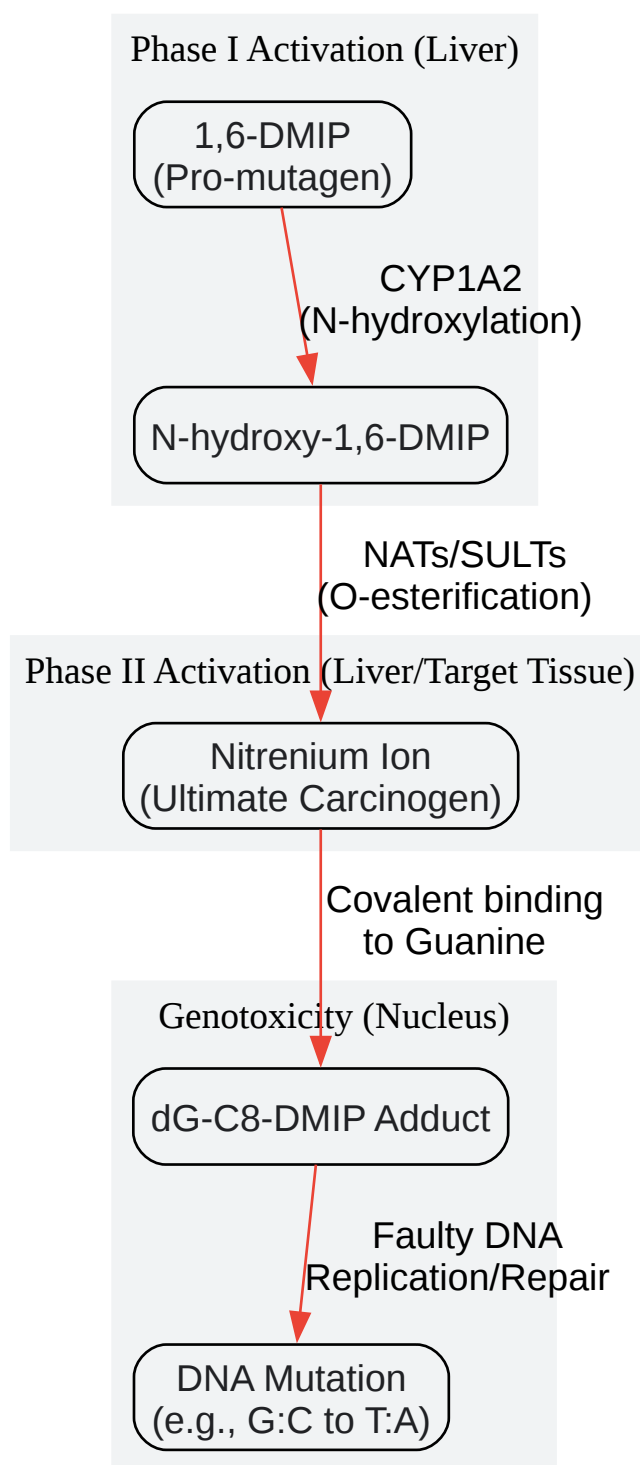
The synthesis of 2-amino-imidazo[4,5-b]pyridines like 1,6-DMIP typically involves the construction of the fused imidazole ring onto a pre-functionalized pyridine core. One established route starts from substituted 2-aminopyridine or 3-hydroxypyridine derivatives.[5][8] A common and effective strategy involves the nitration of a substituted pyridine, followed by nucleophilic substitution, reduction of the nitro group to an amine, and subsequent cyclization with cyanogen bromide to form the 2-aminoimidazole ring system.[6] This regioselective approach ensures the desired isomer is produced, which is critical as the position of methyl groups can dramatically influence mutagenic activity.[6]

Detailed Experimental Protocol: Synthesis of 1,6-DMIP

The following protocol is adapted from the synthetic route described by Grivas et al. for producing 1,6-DMIP, which is a self-validating system ensuring the final product is free from other methyl isomers.^[6]

Workflow Diagram: Synthesis of 1,6-DMIP





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Sources

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- To cite this document: BenchChem. [2-Amino-1,6-dimethylimidazo[4,5-b]pyridine CAS number]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b043360#2-amino-1-6-dimethylimidazo-4-5-b-pyridine-cas-number>]

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